

A Technical Guide to the Biological Activities of Ganoderenic Acid C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ganoderenic acid C*

Cat. No.: *B10820875*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ganoderenic acid C, a member of the highly oxidized lanostane-type triterpenoids isolated from the medicinal mushroom *Ganoderma lucidum*, has emerged as a compound of significant interest in the scientific community. This technical guide provides a comprehensive overview of the known biological activities of **Ganoderenic acid C**, with a focus on its C1 and C2 isoforms. It is designed to be a resource for researchers, scientists, and professionals in drug development, offering a compilation of quantitative data, detailed experimental methodologies, and visual representations of the underlying molecular pathways. The primary reported activities of **Ganoderenic acid C** include anti-inflammatory, anticancer, immunomodulatory, and antiviral effects, positioning it as a promising candidate for further therapeutic investigation.

Anti-inflammatory Activity of Ganoderic Acid C1

Ganoderic acid C1 (GA-C1) has demonstrated potent anti-inflammatory properties, primarily through the suppression of pro-inflammatory mediators.^[1] A key mechanism of its action is the inhibition of Tumor Necrosis Factor-alpha (TNF- α) production.^[2]

Quantitative Data: Anti-inflammatory Effects of Ganoderic Acid C1

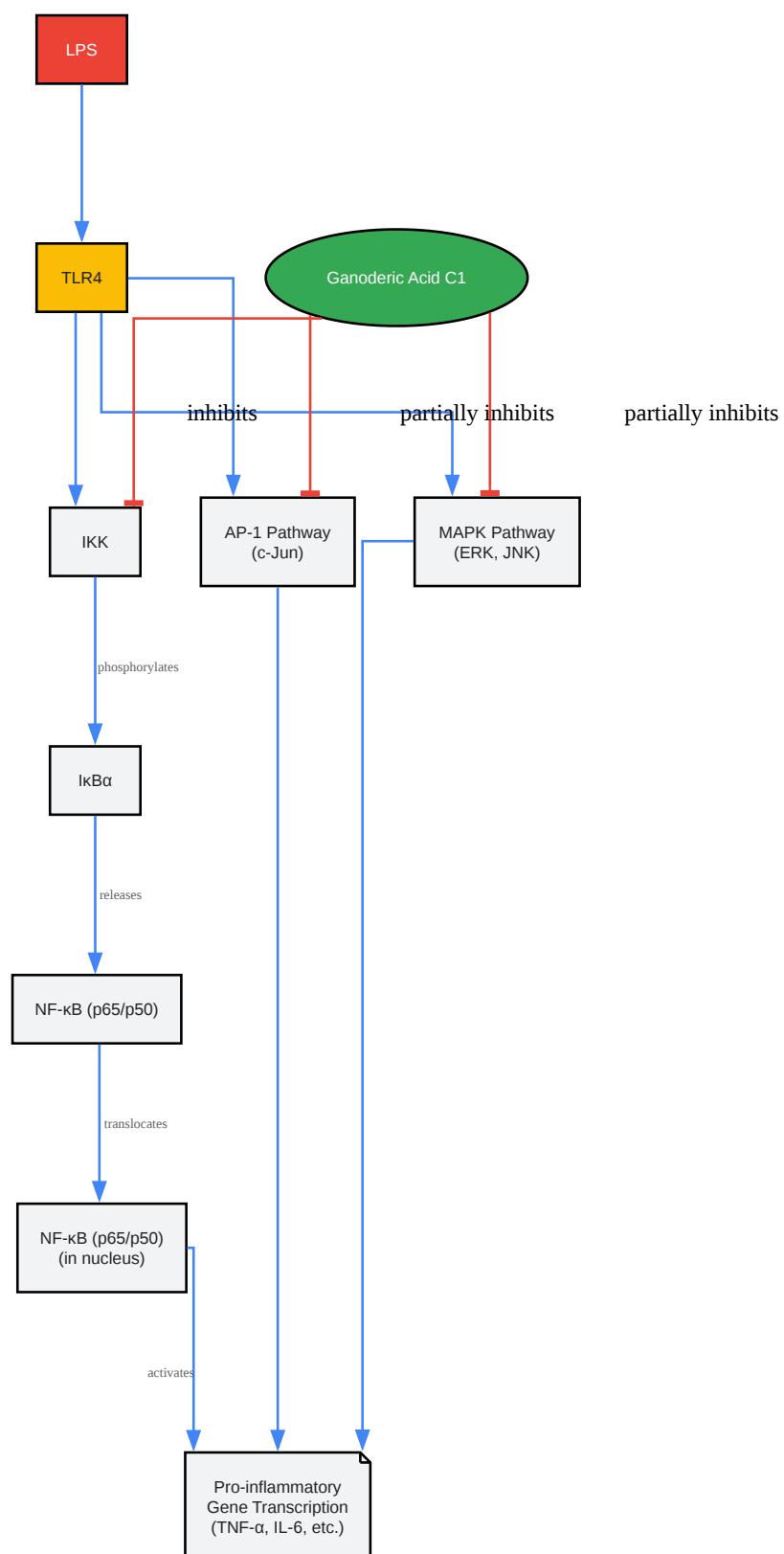
Activity	Cell Line/Model	Stimulant	Parameter	Value	Reference
TNF- α Inhibition	RAW 264.7 (murine macrophages)	LPS (1 μ g/mL)	IC50	24.5 μ g/mL	[3]
TNF- α Inhibition	Human PBMCs (from asthma patients)	LPS (2 μ g/mL)	% Inhibition	Significant reduction at 20 μ g/mL	[4]
Airway Neutrophilia	Murine model of neutrophilic asthma	Ragweed	% Reduction	Significant reduction	[5]
TNF- α in BALF	Murine model of neutrophilic asthma	Ragweed	% Reduction	Significant reduction ($P < 0.05$ – 0.001 vs Sham)	[5][6]
IL-4 in BALF	Murine model of neutrophilic asthma	Ragweed	% Reduction	Significant reduction ($P < 0.05$ – 0.001 vs Sham)	[5][6]
IL-5 in BALF	Murine model of neutrophilic asthma	Ragweed	% Reduction	Significant reduction ($P < 0.05$ – 0.001 vs Sham)	[5][6]
MUC5AC Gene Expression	NCI-H292 (human lung epithelial cells)	PMA	Fold Change	Decreased expression	[5][6]
Reactive Oxygen	NCI-H292 (human lung	PMA	% Reduction	Reduced production ($P < 0.001$ vs	[6]

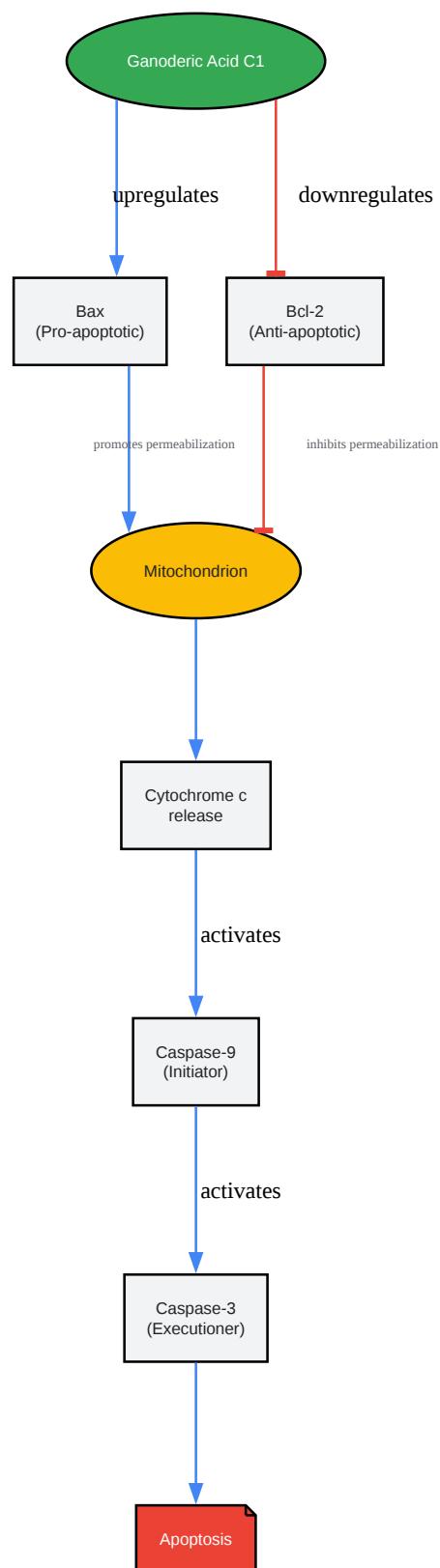
Species (ROS)	epithelial cells)	stimulated/un treated)
------------------	----------------------	---------------------------

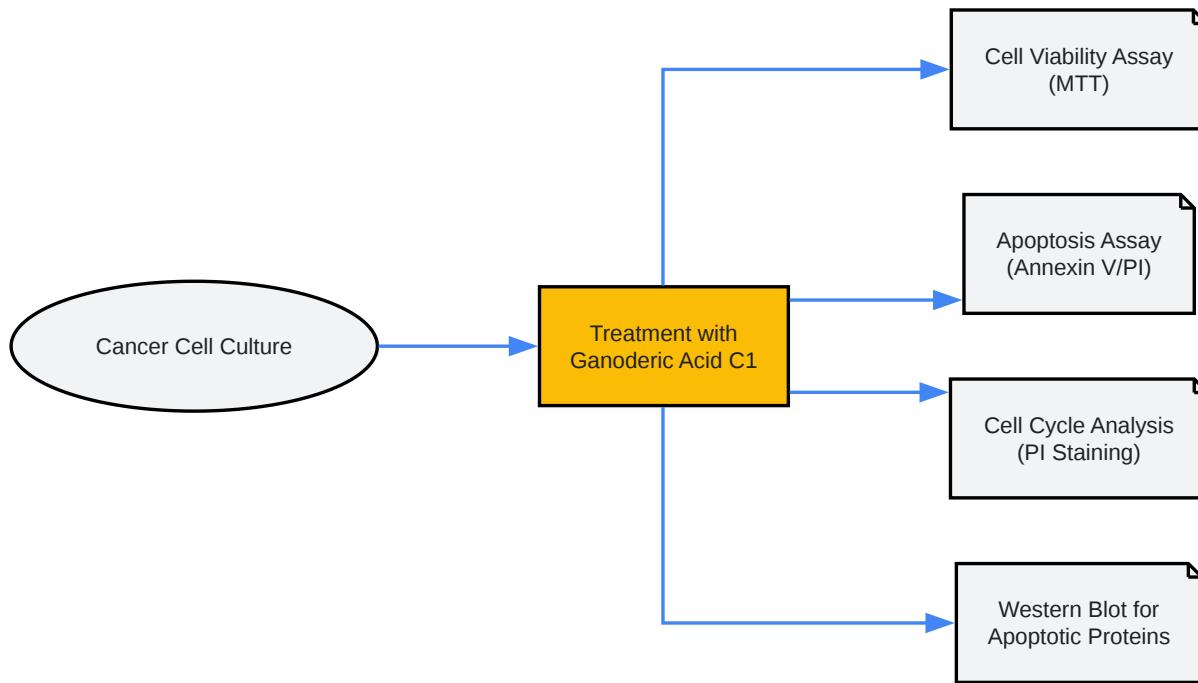
BALF: Bronchoalveolar Lavage Fluid; IC50: Half-maximal inhibitory concentration; IL: Interleukin; LPS: Lipopolysaccharide; PBMC: Peripheral Blood Mononuclear Cell; PMA: Phorbol 12-myristate 13-acetate; TNF- α : Tumor Necrosis Factor-alpha.

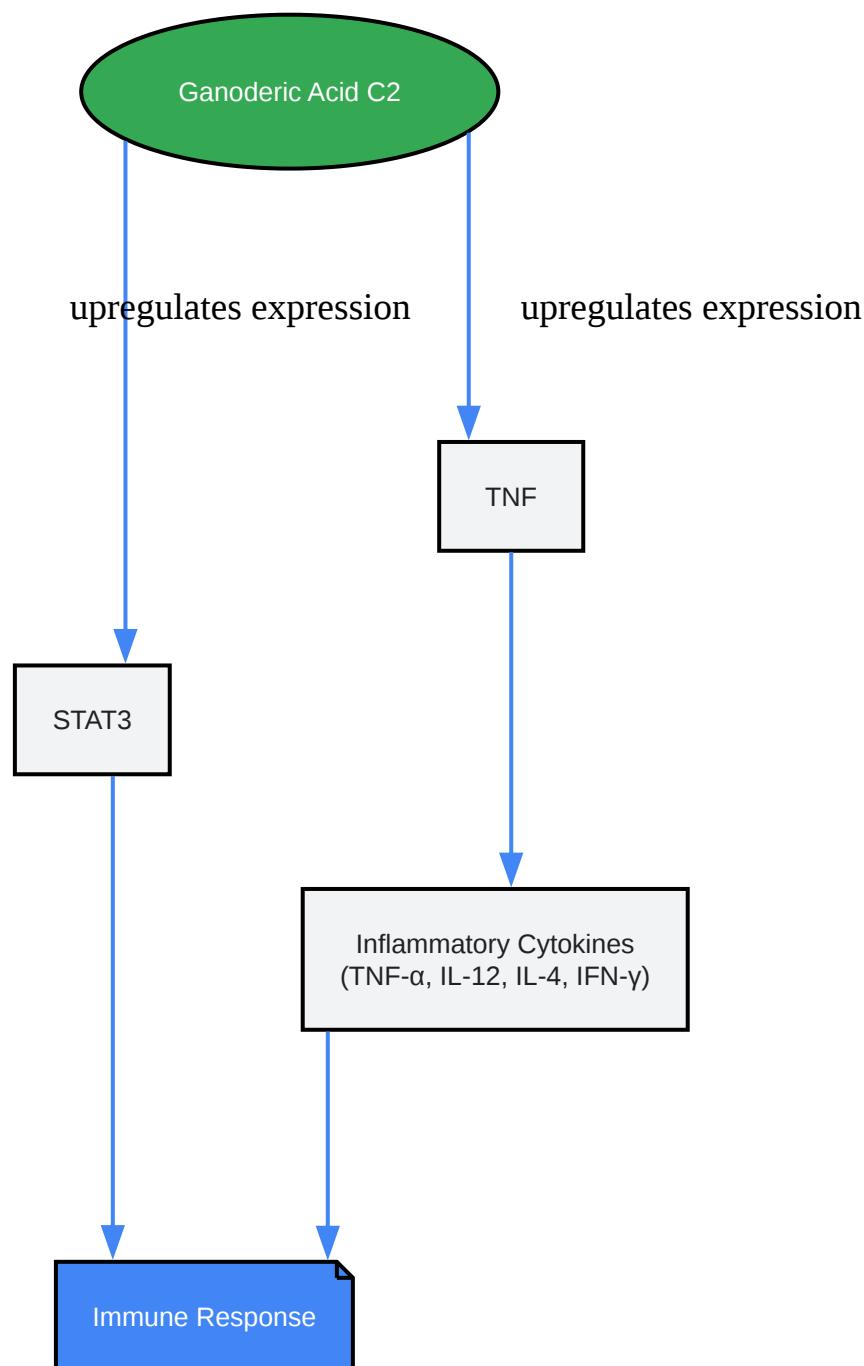
Signaling Pathways in Anti-inflammatory Action of Ganoderic Acid C1

GA-C1 exerts its anti-inflammatory effects by modulating key intracellular signaling cascades, primarily the NF- κ B, MAPK, and AP-1 pathways.[\[1\]](#)[\[4\]](#) In response to inflammatory stimuli like LPS, GA-C1 has been shown to inhibit the phosphorylation of I κ B α , which prevents the nuclear translocation of the p65 subunit of NF- κ B.[\[1\]](#) This leads to a downstream reduction in the transcription of pro-inflammatory genes.[\[1\]](#) Additionally, GA-C1 partially suppresses the MAPK pathway by reducing the phosphorylation of ERK1/2 and JNK, and modulates the AP-1 pathway by decreasing c-Jun expression.[\[4\]](#)







[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Ganoderic acid C1 isolated from the anti-asthma formula, ASHMI™ suppresses TNF- α production by mouse macrophages and peripheral blood mononuclear cells from asthma patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. tandfonline.com [tandfonline.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [A Technical Guide to the Biological Activities of Ganoderenic Acid C]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10820875#known-biological-activities-of-ganoderenic-acid-c\]](https://www.benchchem.com/product/b10820875#known-biological-activities-of-ganoderenic-acid-c)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

